

Using 3-Bromo-6-fluoro-2-hydroxybenzaldehyde as a pharmaceutical intermediate

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Compound of Interest

Compound Name: 3-Bromo-6-fluoro-2-hydroxybenzaldehyde

CAS No.: 199287-82-6

Cat. No.: B3034629

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Application Note: Strategic Utilization of **3-Bromo-6-fluoro-2-hydroxybenzaldehyde** in Pharmaceutical Synthesis

Executive Summary

3-Bromo-6-fluoro-2-hydroxybenzaldehyde (CAS: 199287-82-6) is a densely functionalized aromatic scaffold that serves as a high-value "linchpin" intermediate in drug discovery. Its unique tetrasubstituted core offers four distinct vectors for chemical diversification:

- Aldehyde (-CHO): Gateway to heterocycles (coumarins, chromenes) and Schiff base ligands.
- Hydroxyl (-OH): Nucleophilic handle for cyclization or etherification.
- Bromine (-Br, C3): A reactive site for Palladium-catalyzed cross-coupling (Suzuki, Sonogashira) to extend the carbon skeleton.
- Fluorine (-F, C6): An ortho-directing group for metallation and a potential site for Nucleophilic Aromatic Substitution (SNAr) under specific forcing conditions.

This guide details the handling, reactivity profile, and a validated protocol for converting this intermediate into a functionalized coumarin scaffold, a common pharmacophore in anticoagulant, anti-inflammatory, and anticancer therapeutics.

Chemical Profile & Reactivity Map

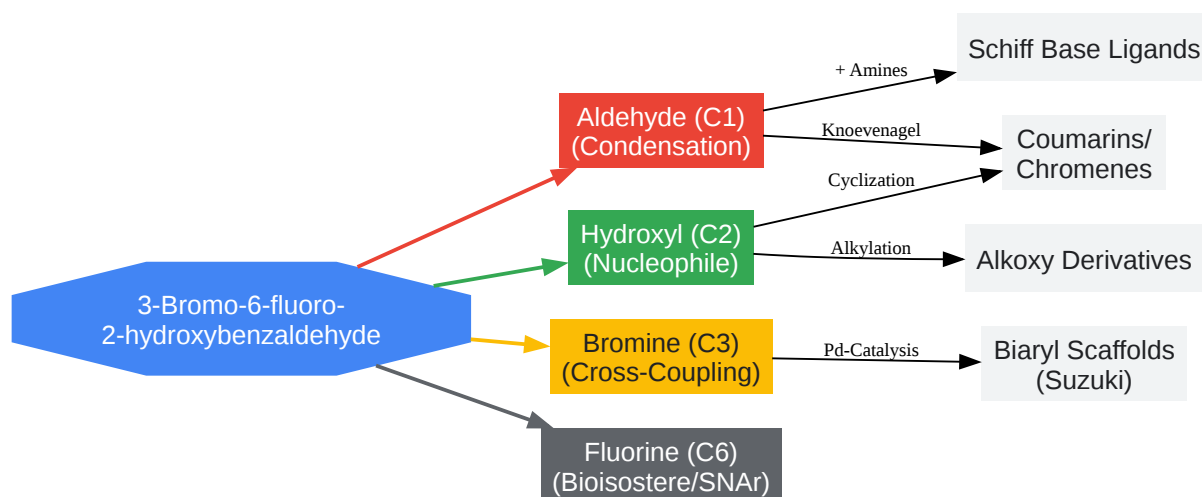
Before initiating synthesis, it is critical to understand the electronic environment of the molecule. The ortho-relationship between the hydroxyl and bromine atoms facilitates regioselective functionalization, while the fluorine atom at the C6 position (ortho to the aldehyde) significantly alters the electronics of the aldehyde group, making it more electrophilic than non-fluorinated analogues.

Table 1: Physicochemical Properties

Property	Data	Critical Note
CAS Number	199287-82-6	Verify Certificate of Analysis (CoA) for isomer purity.
Molecular Weight	219.01 g/mol	--
Appearance	Pale yellow to off-white solid	Color deepens upon oxidation; store under inert gas.
Melting Point	52–56 °C	Low MP requires careful handling during vacuum drying.
Solubility	DMSO, DMF, MeOH, DCM	Poor solubility in non-polar alkanes (Hexane/Heptane).
pKa (Phenol)	~6.5–7.0 (Predicted)	More acidic than phenol (pKa 10) due to electron-withdrawing Br/F/CHO.

Visualizing the Reactivity Landscape

The following diagram illustrates the "Divergent Synthesis" capability of this intermediate.



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Caption: Fig 1.[1] Divergent synthetic pathways accessible from the tetra-functionalized core.

Application Protocol: Synthesis of 8-Bromo-5-fluoro-coumarin-3-carboxylate

This protocol demonstrates the simultaneous utilization of the aldehyde and hydroxyl groups to construct a heterocyclic core. The resulting coumarin retains the bromine and fluorine atoms, leaving them available for subsequent library generation (e.g., late-stage Suzuki coupling on the coumarin ring).

Target Molecule: Ethyl 8-bromo-5-fluoro-2-oxo-2H-chromene-3-carboxylate
Reaction Type: Knoevenagel Condensation followed by intramolecular transesterification.

Materials & Reagents

- Substrate: **3-Bromo-6-fluoro-2-hydroxybenzaldehyde** (1.0 equiv)
- Reagent: Diethyl malonate (1.2 equiv)

- Catalyst: Piperidine (0.1 equiv)
- Acid Additive: Glacial Acetic Acid (0.1 equiv)
- Solvent: Ethanol (Absolute) or Toluene (for azeotropic removal of water if scaling >10g)

Step-by-Step Methodology

- Setup:
 - Equip a 100 mL round-bottom flask (RBF) with a magnetic stir bar and a reflux condenser.
 - Note: Ensure glassware is dry. While not strictly moisture-sensitive, water is a byproduct, so excluding initial moisture helps kinetics.
- Charging:
 - Add **3-Bromo-6-fluoro-2-hydroxybenzaldehyde** (2.19 g, 10.0 mmol) to the flask.
 - Add Ethanol (20 mL). Stir until the solid is mostly dissolved (solution may be yellow).
 - Add Diethyl malonate (1.92 g, 1.82 mL, 12.0 mmol).
- Catalyst Addition:
 - Add Piperidine (85 mg, ~100 μ L, 1.0 mmol) followed immediately by Glacial Acetic Acid (60 mg, ~60 μ L, 1.0 mmol).
 - Expert Insight: The combination of piperidine and acetic acid forms a buffered system (piperidinium acetate) that catalyzes the Knoevenagel condensation without polymerizing the aldehyde.
- Reaction:
 - Heat the mixture to reflux (80 $^{\circ}$ C).
 - Maintain reflux for 3–5 hours.
 - Monitoring: Check via TLC (Eluent: 20% Ethyl Acetate in Hexanes).

- Starting Material R_f: ~0.6 (Aldehyde)
- Product R_f: ~0.4 (Fluorescent spot under UV 254/365 nm).
- Look for the disappearance of the aldehyde spot.
- Work-up (Crystallization Method):
 - Cool the reaction mixture to room temperature.
 - Cool further to 0–4 °C in an ice bath. The product often precipitates as a crystalline solid due to the planarity of the coumarin ring.
 - Filter the solid using a Büchner funnel.
 - Wash the cake with cold ethanol (2 x 5 mL) and then cold hexane (2 x 10 mL) to remove excess malonate.
- Purification (if no precipitate forms):
 - Evaporate ethanol under reduced pressure.
 - Dissolve residue in Ethyl Acetate (50 mL).
 - Wash with 1M HCl (20 mL) to remove piperidine.
 - Wash with Saturated NaHCO₃ (20 mL) and Brine (20 mL).
 - Dry over Na₂SO₄, filter, and concentrate.
 - Recrystallize from Ethanol/Heptane.

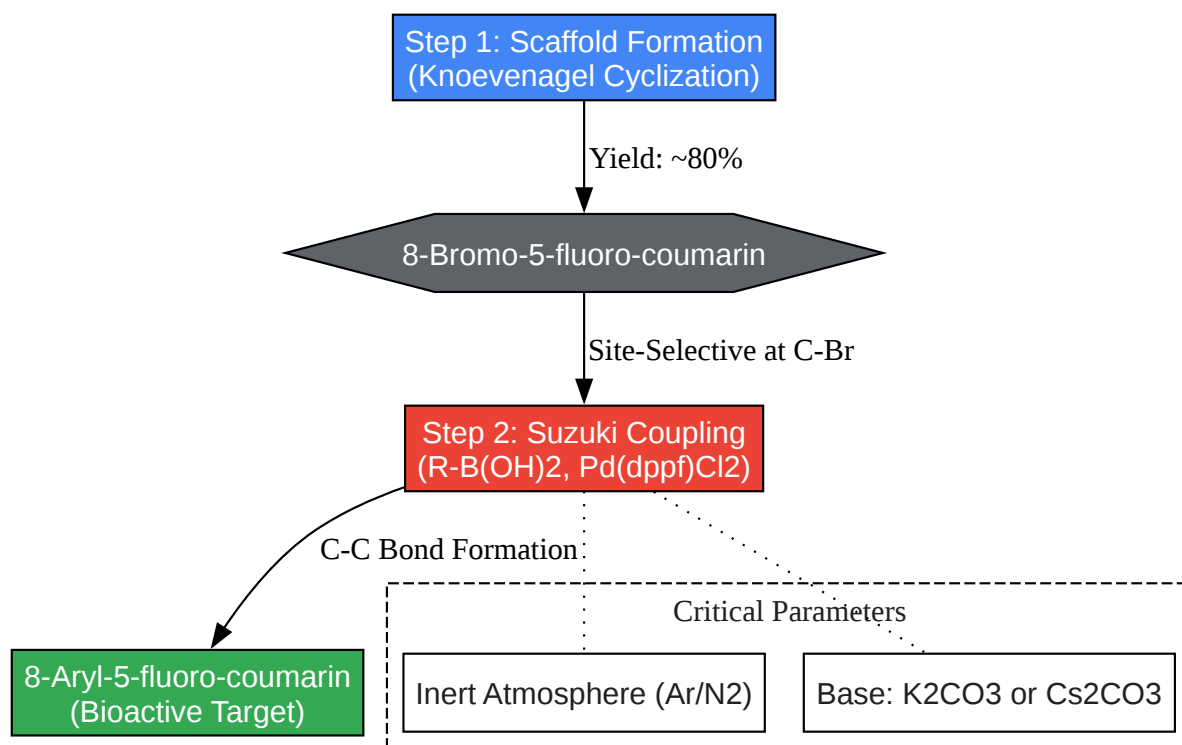
Expected Results & Validation

- Yield: 75–85%
- Appearance: White to pale yellow needles.
- ¹H NMR (CDCl₃, 400 MHz):

- δ 8.5–8.8 ppm (s, 1H): Characteristic C4-H of the coumarin ring (deshielded by the ester).
- Absence: The aldehyde proton (δ ~10.2 ppm) must be completely absent.
- Aromatic Region: Two doublets (or dd) representing the H6 and H7 protons, showing coupling to Fluorine.

Strategic Workflow: The "Late-Stage" Diversification

Once the coumarin scaffold is formed, the Bromine at C8 becomes a prime target for library expansion. The following workflow describes how to sequence these reactions.



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Caption: Fig 2. Sequential workflow for generating bioactive coumarin libraries.

Safety & Handling Protocols

Hazard Classification:

- Skin/Eye Irritant: The aldehyde is an irritant.[2][3] The brominated/fluorinated nature increases lipophilicity, potentially enhancing skin absorption.
- H315 (Skin Irrit.), H319 (Eye Irrit.), H335 (Resp.[3] Irrit.)

Specific Handling Instructions:

- Dust Control: As a solid, electrostatic dust is common. Weigh inside a fume hood using an anti-static gun or spatula.
- Waste Disposal: Halogenated organic waste. Do not mix with general organic solvents if your facility segregates halogenated waste for incineration.
- Incompatibility: Avoid contact with strong oxidizers and strong bases (which will deprotonate the phenol and cause rapid oxidation/polymerization).

References

- Sigma-Aldrich.**3-Bromo-6-fluoro-2-hydroxybenzaldehyde** Product Sheet. Retrieved from .
- Hansen, T. V., & Skattebøl, L. (2005).[1][4] "Ortho-Formylation of Phenols; Preparation of 3-Bromosalicylaldehyde." Organic Syntheses, 82,[4] 64. (Methodological basis for precursor synthesis). [Link](#)
- Singh, F. V., & Wirth, T. (2012).[5] "Hypervalent Iodine-Mediated Synthesis of Benzofurans." Synthesis, 44, 1171-1177.[5] (Context for benzofuran applications).
- Organic Chemistry Portal. "Synthesis of Coumarins." (General Knoevenagel mechanisms). [Link](#)
- PubChem.Compound Summary for **3-Bromo-6-fluoro-2-hydroxybenzaldehyde**. [Link](#)

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Sources

- [1. 3-Bromo-2-hydroxybenzaldehyde - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [2. datasheets.scbt.com \[datasheets.scbt.com\]](#)
- [3. downloads.ossila.com \[downloads.ossila.com\]](#)
- [4. Organic Syntheses Procedure \[orgsyn.org\]](#)
- [5. Benzofuran synthesis \[organic-chemistry.org\]](#)
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